

Head-to-head comparison of different synthesis routes for 4-Propoxycinnamic Acid

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Compound of Interest

Compound Name: 4-Propoxycinnamic Acid

Cat. No.: B3416252

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A Head-to-Head Comparison of Synthetic Routes for 4-Propoxycinnamic Acid

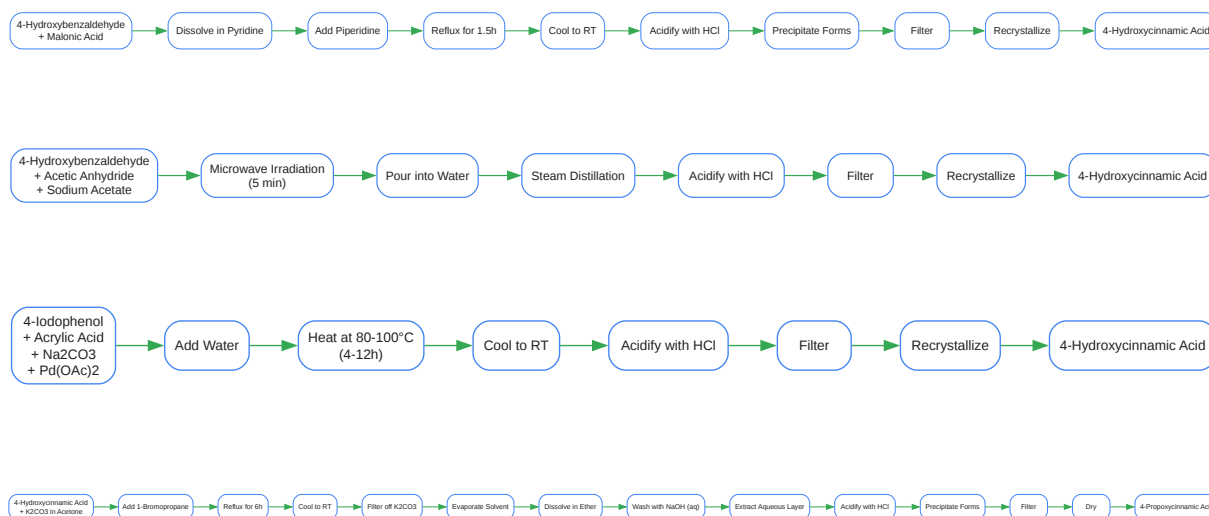
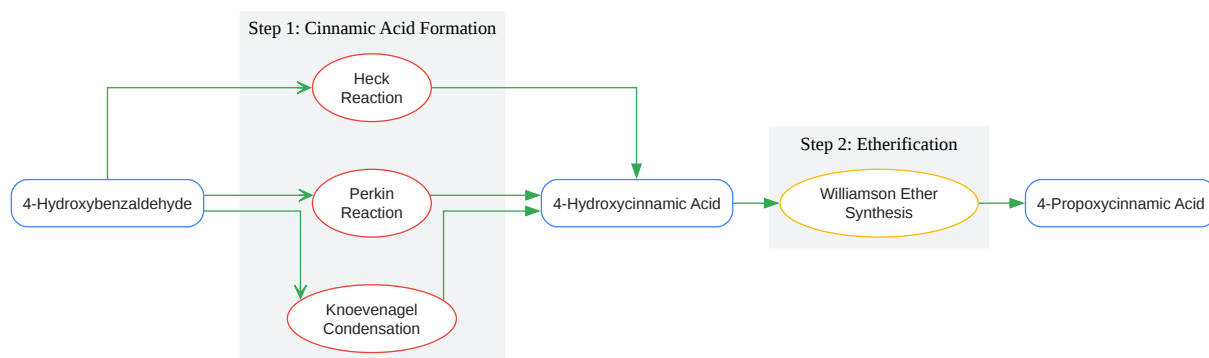
For researchers and professionals in the fields of medicinal chemistry, materials science, and drug development, **4-propoxycinnamic acid** is a valuable building block. Its synthesis is a critical step in the development of novel compounds with potential therapeutic or materials applications. This guide provides a detailed, head-to-head comparison of various synthetic routes to **4-propoxycinnamic acid**, offering experimental data and protocols to inform the selection of the most suitable method for specific research and development needs.

The synthesis of **4-propoxycinnamic acid** is typically achieved through a two-step process. The first step involves the formation of the cinnamic acid backbone, starting from 4-hydroxybenzaldehyde, to produce the key intermediate, 4-hydroxycinnamic acid. The second step is the etherification of the hydroxyl group to yield the final **4-propoxycinnamic acid**. This guide will compare three common methods for the first step—Knoevenagel condensation, Perkin reaction, and Heck reaction—followed by a standard protocol for the second step, the Williamson ether synthesis.

Overall Synthesis Workflow

The general synthetic pathway from commercially available starting materials to **4-propoxycinnamic acid** is depicted below. The initial step focuses on the carbon-carbon bond

formation to construct the cinnamic acid scaffold, followed by the introduction of the propoxy group.



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